

Proper Disposal of Isodrin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Isodrin**

Cat. No.: **B128732**

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For immediate release: As a potent organochlorine pesticide, **Isodrin** demands meticulous handling and disposal to ensure the safety of laboratory personnel and the protection of the environment. Due to its classification as an acutely toxic and persistent organic pollutant, strict adherence to established protocols is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **Isodrin** and associated contaminated materials in a research setting.

Isodrin is designated by the U.S. Environmental Protection Agency (EPA) as a "P-listed" hazardous waste (EPA hazardous waste number P060), signifying its acute toxicity.[\[1\]](#)[\[2\]](#) This classification mandates specific and stringent disposal requirements. It is crucial to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure full compliance with all local, state, and federal regulations.

Immediate Safety and Spill Response

In the event of an **Isodrin** spill, immediate action is necessary to mitigate exposure and prevent environmental contamination.

- Isolate the Area: Cordon off the spill area to prevent unauthorized entry. For solids, a minimum isolation distance of 25 meters (75 feet) in all directions is recommended.[\[3\]](#)
- Personal Protective Equipment (PPE): Before addressing a spill, don appropriate PPE, including chemical-resistant gloves, protective clothing, and respiratory protection.[\[4\]](#)

- Containment: For small dry spills, use a clean shovel to carefully place the material into a clean, dry, and labeled container for disposal.^[3] For small liquid spills, absorb the material with sand or another noncombustible absorbent material and place it in a sealed container for later disposal.^[3]
- Decontamination: Following the removal of the spilled material, the area should be thoroughly decontaminated.

Step-by-Step Disposal Procedures for Isodrin Waste

The following procedures are intended for small quantities of **Isodrin** waste typically generated in a laboratory setting.

Waste Segregation and Labeling

- Dedicated Waste Container: All **Isodrin** waste, including unused product, contaminated materials, and rinsate, must be collected in a dedicated, leak-proof container.
- Clear Labeling: The container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**Isodrin**" and its associated hazards (e.g., "Toxic").^[5]

Disposal of Unused Isodrin

- Unused or unwanted **Isodrin** must be disposed of as hazardous waste.^[6]
- Do not attempt to neutralize **Isodrin** with other chemicals in the laboratory.

Disposal of Contaminated Materials

- Solid Waste: All disposable materials that have come into contact with **Isodrin**, such as gloves, weighing boats, and paper towels, must be collected as hazardous waste.^[5] Place these items in a sealable plastic bag or a designated solid waste container, which should not exceed one quart in volume.^[5]
- Sharps: Contaminated sharps (e.g., needles, Pasteur pipettes) should be placed in a puncture-resistant sharps container that is clearly labeled as containing **Isodrin**-contaminated waste.

Decontamination and Disposal of Empty Containers

- Do Not Rinse: Empty containers that held P-listed chemicals like **Isodrin** must not be rinsed or reused.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Dispose as Hazardous Waste: These empty containers are considered hazardous waste and must be collected for disposal by your institution's EHS department.[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)

Decontamination of Non-Disposable Equipment

- Triple Rinsing: Non-disposable items such as glassware or spatulas must be triple-rinsed to remove **Isodrin** contamination.[\[5\]](#)
- Collect Rinsate: The rinsate from all three rinsing steps must be collected as hazardous waste.[\[5\]](#) Do not discharge the rinsate down the drain.
- After triple rinsing, the equipment can be washed with soap and water.

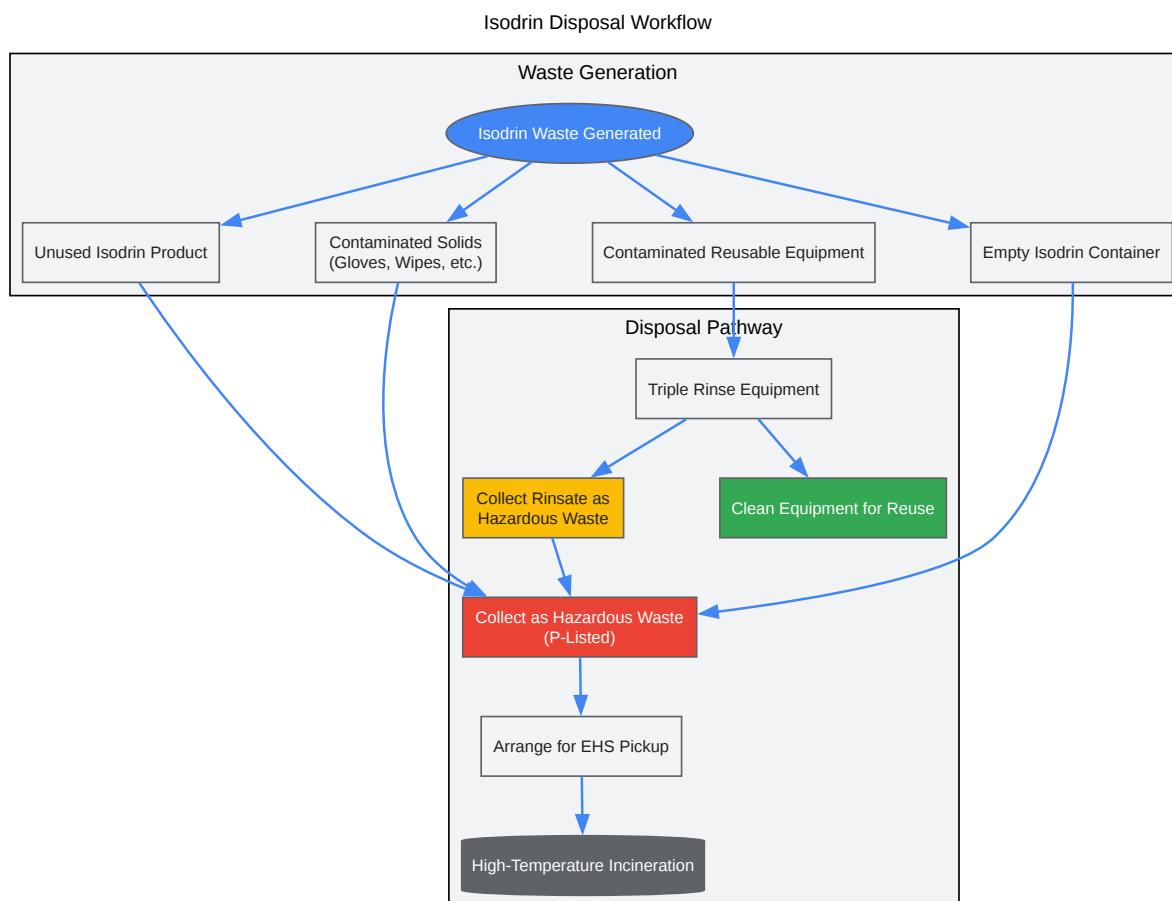
Ultimate Disposal Method

The recommended and most effective method for the ultimate disposal of **Isodrin** and other organochlorine pesticide waste is high-temperature incineration.[\[10\]](#)[\[11\]](#) This process ensures the complete destruction of the toxic compound.

Parameter	Recommended Value
Incineration Type	Rotary kiln or fluidized bed incinerator [1] [2]
Temperature	820°C to 1,600°C [1] [2]
Residence Time	Seconds for liquids and gases; hours for solids [1] [2]
Additional Requirements	Incinerator must be equipped with an afterburner and scrubber [12]

Isodrin Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Isodrin** and related materials in a laboratory setting.



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Caption: Logical workflow for the safe disposal of **Isodrin** waste.

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